

# what is the chemical structure of tetrabutylammonium bibenzoate

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## Compound of Interest

Compound Name: *Tetrabutylammonium bibenzoate*

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## An In-depth Technical Guide on Tetrabutylammonium Bibenzoate

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Tetrabutylammonium bibenzoate** is an organic salt with the chemical formula  $C_{30}H_{47}NO_4$ .<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup> It is composed of a tetrabutylammonium cation and a hydrogen bis(benzoate) anion.<sup>[4]</sup> The anion, also referred to as bibenzoate or bioxanion, consists of two benzoate moieties linked by a short, strong hydrogen bond.<sup>[1]</sup><sup>[4]</sup> This compound is notable for its solubility in organic solvents, a property conferred by the bulky, lipophilic tetrabutylammonium cation, which makes it a useful reagent in various organic reactions.<sup>[4]</sup><sup>[5]</sup> This guide provides a detailed overview of its chemical structure, based on available crystallographic and spectroscopic data.

## Chemical Structure and Nomenclature

**Tetrabutylammonium bibenzoate** is an ionic compound. Its structure is best understood by examining its constituent ions: the tetrabutylammonium cation and the hydrogen bis(benzoate) anion.

### Tetrabutylammonium Cation

The tetrabutylammonium cation,  $[N(C_4H_9)_4]^+$ , consists of a central nitrogen atom covalently bonded to four butyl chains. The nitrogen atom bears a positive charge. The four alkyl chains are arranged tetrahedrally around the nitrogen. This large, sterically hindered, and lipophilic cation is responsible for the compound's solubility in many nonpolar organic solvents.[5]

## Hydrogen Bis(benzoate) Anion

The "bibenzoate" anion is more accurately described as the hydrogen bis(benzoate) anion,  $[(C_6H_5COO)_2H]^-$ . [4] This anion is a homodimer of two benzoate units. It is formed from a benzoate anion ( $C_6H_5COO^-$ ) and its conjugate acid, benzoic acid ( $C_6H_5COOH$ ). [2]

The two benzoate residues are linked by a short and strong hydrogen bond between the carboxylic oxygen atoms. [4] Carboxylic acids are well-known to form hydrogen-bonded dimers. [6][7][8] In the case of the hydrogen bis(benzoate) anion, the proton is shared between the two benzoate moieties, resulting in a symmetric or near-symmetric O–H–O bond. [4]

The IUPAC name for this compound is tetrabutylammonium hydrogen bis(benzoate). [4] It is also known by synonyms such as N,N,N-Tributyl-1-butanaminium Bibenzoate and Bioxyanion. [1][2]

## Physicochemical Properties

A summary of the key physicochemical properties of **tetrabutylammonium bibenzoate** is presented in Table 1.

Property	Value	Reference
CAS Number	116263-39-9	[1][9][10]
Molecular Formula	$C_{30}H_{47}NO_4$	[1][2][3]
Molecular Weight	485.70 g/mol	[1][2]
IUPAC Name	benzoic acid;tetrabutylazanium;benzoate	[2]

## Crystallographic Data

The crystal structure of tetrabutylammonium hydrogen bis(benzoate) has been determined by single-crystal X-ray diffraction.[4]

Key Crystallographic Parameters:

- Crystal System: Orthorhombic
- Space Group: Pccn
- O...O distance in the anion: 2.459(3) Å

The crystallographic data reveals that the two benzoate groups in the anion are linked by a short, crystallographically symmetrical O...H...O hydrogen bond.[4] This short distance is indicative of a very strong hydrogen bond. The structure also shows the presence of bifurcated C-H...O hydrogen bonds that connect the cations and anions, forming infinite chains within the crystal lattice.[4]

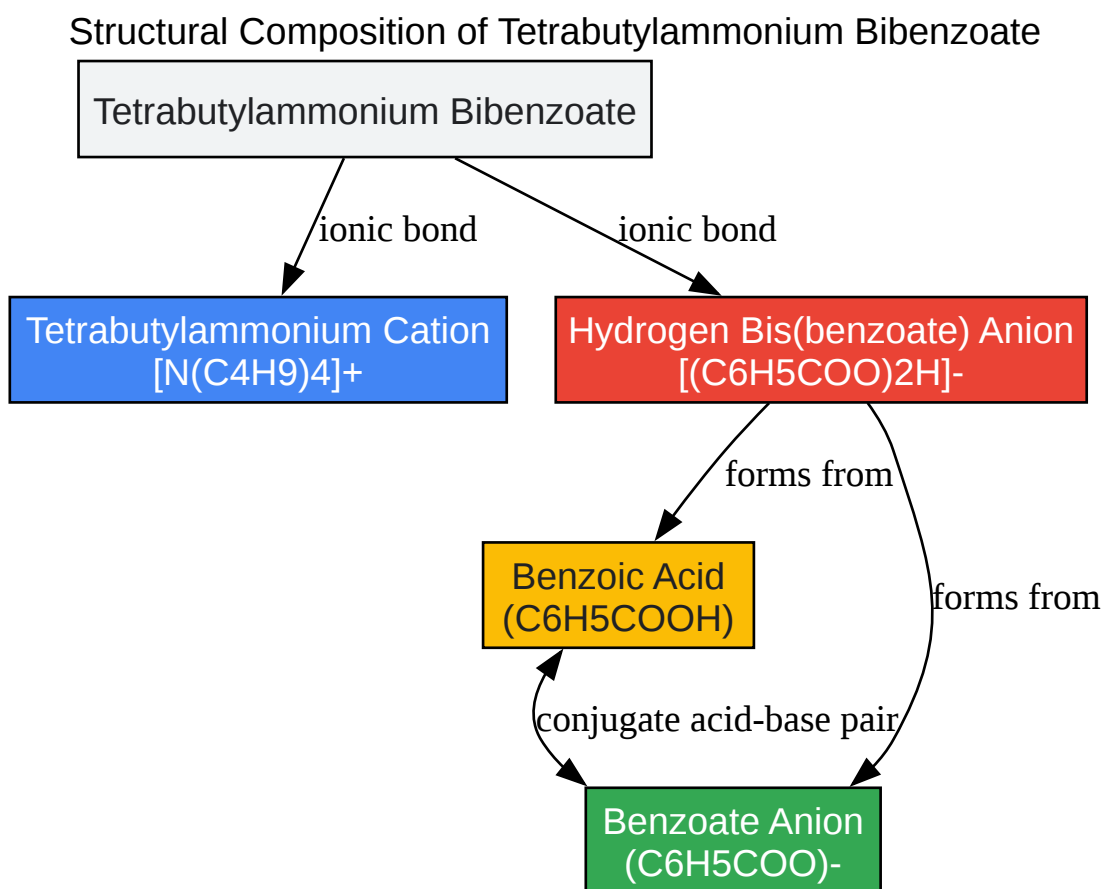
## Experimental Protocols

As of the current date, there is a limited amount of publicly available, detailed experimental protocols specifically for the synthesis or application of **tetrabutylammonium bibenzoate**. However, the synthesis of the related compound, tetrabutylammonium benzoate, typically involves the reaction of tetrabutylammonium hydroxide with benzoic acid.[5] It can be inferred that the synthesis of **tetrabutylammonium bibenzoate** would involve a similar acid-base reaction, likely with a 1:2 stoichiometric ratio of tetrabutylammonium hydroxide to benzoic acid.

Due to the specialized nature of this compound, detailed experimental protocols for its use in specific applications, such as a catalyst for group transfer polymerization, are found in specialized literature and patents.[4]

## Logical and Structural Relationships

The structural composition of **tetrabutylammonium bibenzoate** can be visualized as a hierarchical relationship of its constituent parts. This relationship is depicted in the following diagram.



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Caption: Diagram showing the ionic and compositional relationships in **tetrabutylammonium benzoate**.

## Conclusion

**Tetrabutylammonium benzoate** is a well-defined chemical compound with a structure confirmed by X-ray crystallography. Its key feature is the hydrogen bis(benzoate) anion, where two benzoate units are held together by a strong, short hydrogen bond. The large organic cation makes the salt soluble in non-polar solvents, enabling its use in organic synthesis. While detailed, standardized experimental protocols are not widely available, its synthesis and applications are reported in specialized chemical literature. This guide provides a foundational understanding of its chemical structure for researchers and professionals in the field.

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## References

- 1. scbt.com [scbt.com]
- 2. Bioxanion | C<sub>30</sub>H<sub>47</sub>NO<sub>4</sub> | CID 11081419 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. calpaclab.com [calpaclab.com]
- 4. Tetrabutylammonium hydrogen bisbenzoate: crystal structure and study of short hydrogen bonds in hydrogen bisbenzoate anion system - Journal of the Chemical Society, Perkin Transactions 2 (RSC Publishing) [pubs.rsc.org]
- 5. Buy Tetrabutylammonium benzoate | 18819-89-1 [smolecule.com]
- 6. Revisiting the Carboxylic Acid Dimers in Aqueous Solution: Interplay of Hydrogen Bonding, Hydrophobic Interactions, and Entropy - PMC [pmc.ncbi.nlm.nih.gov]
- 7. chemistryguru.com.sg [chemistryguru.com.sg]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. Tetrabutylammonium bibenzoate | CAS#:116263-39-9 | Chemsrce [chemsrc.com]
- 10. Tetrabutylammonium bibenzoate | 116263-39-9 [chemicalbook.com]
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